

# Interference of nitrites and manganese in o-Tolidine dihydrochloride chlorine test

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## Compound of Interest

Compound Name: *o-Tolidine dihydrochloride*

Cat. No.: *B147521*

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## Technical Support Center: o-Tolidine Dihydrochloride Chlorine Test

This guide provides troubleshooting assistance and frequently asked questions regarding the interference of nitrites and manganese in residual chlorine determination using the **o-tolidine dihydrochloride** method.

## Frequently Asked Questions (FAQs)

Q1: What is the o-tolidine test and how does it work?

The o-tolidine test is a colorimetric method used to determine the concentration of residual chlorine in water.<sup>[1][2]</sup> The reagent, **o-tolidine dihydrochloride**, is dissolved in a 10% solution of hydrochloric acid.<sup>[3][4][5]</sup> When this reagent is added to a water sample containing free or combined chlorine, it is oxidized, resulting in a yellow-colored compound.<sup>[3][4][5][6][7]</sup> The intensity of this yellow color is directly proportional to the concentration of chlorine in the sample and can be measured using a spectrophotometer or by visual comparison with color standards.<sup>[1][6][8]</sup>

Q2: What are common interfering substances in the o-tolidine test?

The primary interfering substances in the o-tolidine test are nitrites, iron, and manganese compounds.<sup>[4][5][6][9][10]</sup> These substances can also oxidize the o-tolidine reagent, producing

a false yellow color that leads to an overestimation of the chlorine concentration.[4][5][6]

Q3: How do nitrites interfere with the chlorine measurement?

Nitrites ( $\text{NO}_2^-$ ) can react with the o-tolidine reagent, especially during the longer reaction times required to measure combined chlorine, to produce a yellow color, leading to inaccurately high chlorine readings.[4][5][9] This interference is significant as nitrites can be present in water due to the oxidation of ammonia by bacteria or chlorine.[9]

Q4: How does manganese interfere with the o-tolidine test?

Oxidized forms of manganese, such as manganic compounds ( $\text{Mn}^{4+}$ ), can directly react with o-tolidine to produce the characteristic yellow color, resulting in a false positive for chlorine.[4][5][6][11] This interference can be a significant issue in water sources where manganese is naturally present.[11]

Q5: How can I determine if my results are affected by nitrite or manganese interference?

The Orthotolidine-Arsenite (OTA) test is a modified procedure designed to differentiate between true chlorine residual and the color produced by interfering substances.[4][5][6] By first dechlorinating the sample with sodium arsenite, any color that subsequently develops upon adding o-tolidine is attributable to interfering agents like nitrites and manganese.[5][6]

Q6: Are there safer alternatives to the o-tolidine test?

Yes, due to safety concerns and issues with interference, the DPD (N,N-diethyl-p-phenylenediamine) method has become a more widely used and accepted alternative for chlorine testing.[1] The DPD method is more specific to free chlorine and offers greater accuracy and sensitivity.[1] Amperometric titration is another highly precise method, though it requires more specialized equipment.[1]

Q7: What are the safety precautions for handling **o-tolidine dihydrochloride**?

**o-Tolidine dihydrochloride** is a hazardous substance and a suspected carcinogen.[12][13][14] It is harmful if swallowed and can cause skin and eye irritation.[13][14] Always handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety

goggles, and a lab coat.[\[12\]](#)[\[13\]](#)[\[15\]](#) Work in a well-ventilated area and avoid creating dust.[\[12\]](#)  
[\[15\]](#) Store the chemical in a cool, dry, dark place away from strong oxidizing agents.[\[12\]](#)[\[13\]](#)[\[15\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
False high chlorine reading	Presence of interfering substances such as nitrites, iron, or manganese.	1. Perform the Orthotolidine-Arsenite (OTA) test to quantify the interference. 2. Subtract the interference value from the total reading to get the true chlorine concentration. <a href="#">[5]</a> 3. Consider using an alternative chlorine testing method like DPD or amperometric titration for samples with known high levels of interfering substances. <a href="#">[1]</a>
Inconsistent or fluctuating readings	1. Improper sample handling. 2. Contamination of glassware. 3. Degradation of o-tolidine reagent.	1. Ensure samples are tested immediately after collection as chlorine is volatile. 2. Use thoroughly cleaned and rinsed glassware for each test. 3. Store the o-tolidine reagent in a dark, cool place and check for any discoloration before use. <a href="#">[8]</a> A discolored reagent should be discarded. <a href="#">[16]</a>
No color development in a known chlorinated sample	1. Very high chlorine concentration causing bleaching of the indicator. 2. Incorrect pH of the sample.	1. Dilute the sample with chlorine-demand-free water and re-test. 2. Ensure the sample pH is within the optimal range for the reaction. The o-tolidine reagent is acidic and should sufficiently lower the pH of most samples.

## Quantitative Data Summary

The following table summarizes the key reaction times for differentiating between free and combined chlorine using the standard o-tolidine test.

Analyte	Reaction Time	Observation
Free Residual Chlorine	Within 5-10 seconds	Instantaneous development of yellow color.[3][4][6]
Total Residual Chlorine	After 5 minutes	Slower color development representing combined chlorine.[3][6]

## Experimental Protocols

### Standard o-Tolidine Test for Free and Total Chlorine

This protocol is for determining free and total residual chlorine.

Materials:

- **o-Tolidine dihydrochloride** reagent (1 g in 1 liter of 10% HCl solution)[4][5]
- Glass test tubes or cuvettes
- Pipettes
- Spectrophotometer or color comparator
- Water sample

Procedure:

- Take a 10 mL water sample in a clean glass test tube.[6]
- Add 0.1 mL of the o-tolidine reagent to the sample and mix.[3][6]

- For Free Chlorine: Read the intensity of the yellow color within 10 seconds of adding the reagent.[3][4] This gives the concentration of free residual chlorine.
- For Total Chlorine: Allow the color to develop for at least 5 minutes.[3][6] Read the color intensity again. This gives the total residual chlorine.
- For Combined Chlorine: Calculate the combined chlorine concentration by subtracting the free chlorine reading from the total chlorine reading.[4][6]
- Compare the color intensity against standard solutions or use a calibrated spectrophotometer to determine the chlorine concentration in mg/L.

## Orthotolidine-Arsenite (OTA) Test to Correct for Interferences

This protocol is used to determine the true free and combined chlorine residuals by accounting for interferences from nitrites and manganese.[4][5][6]

Materials:

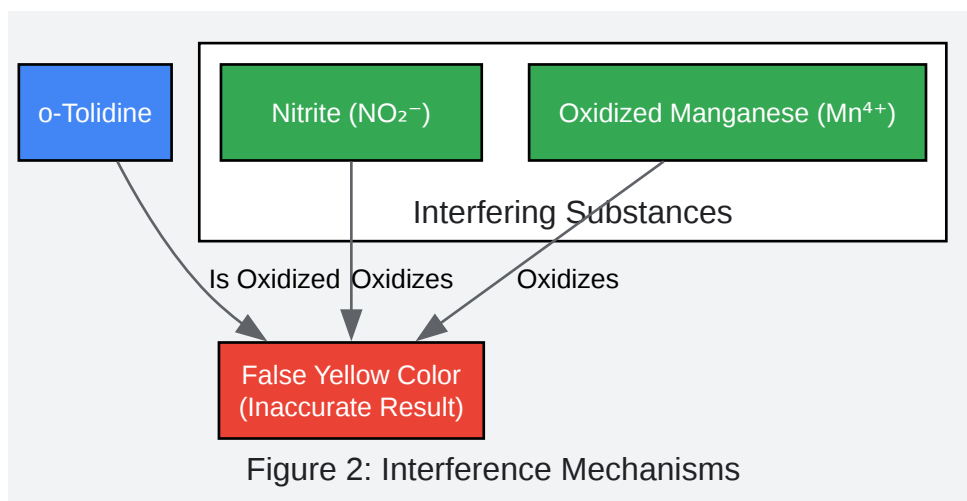
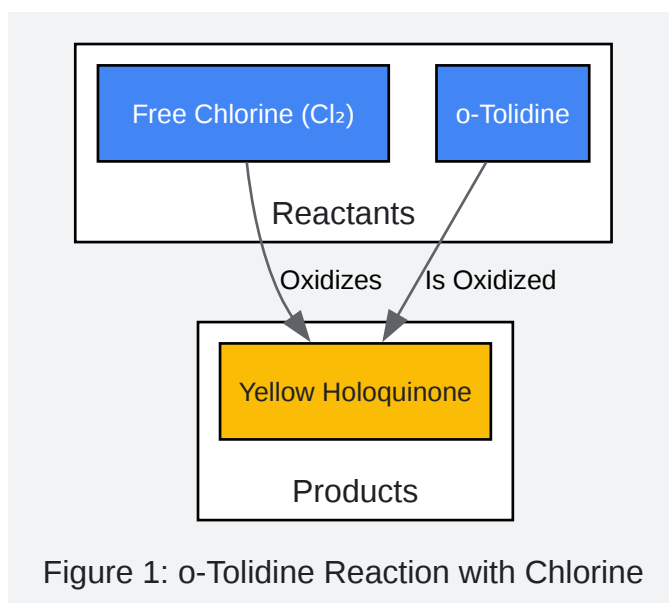
- **o-Tolidine dihydrochloride** reagent
- Sodium arsenite solution
- Glass test tubes
- Pipettes
- Spectrophotometer or color comparator
- Water sample

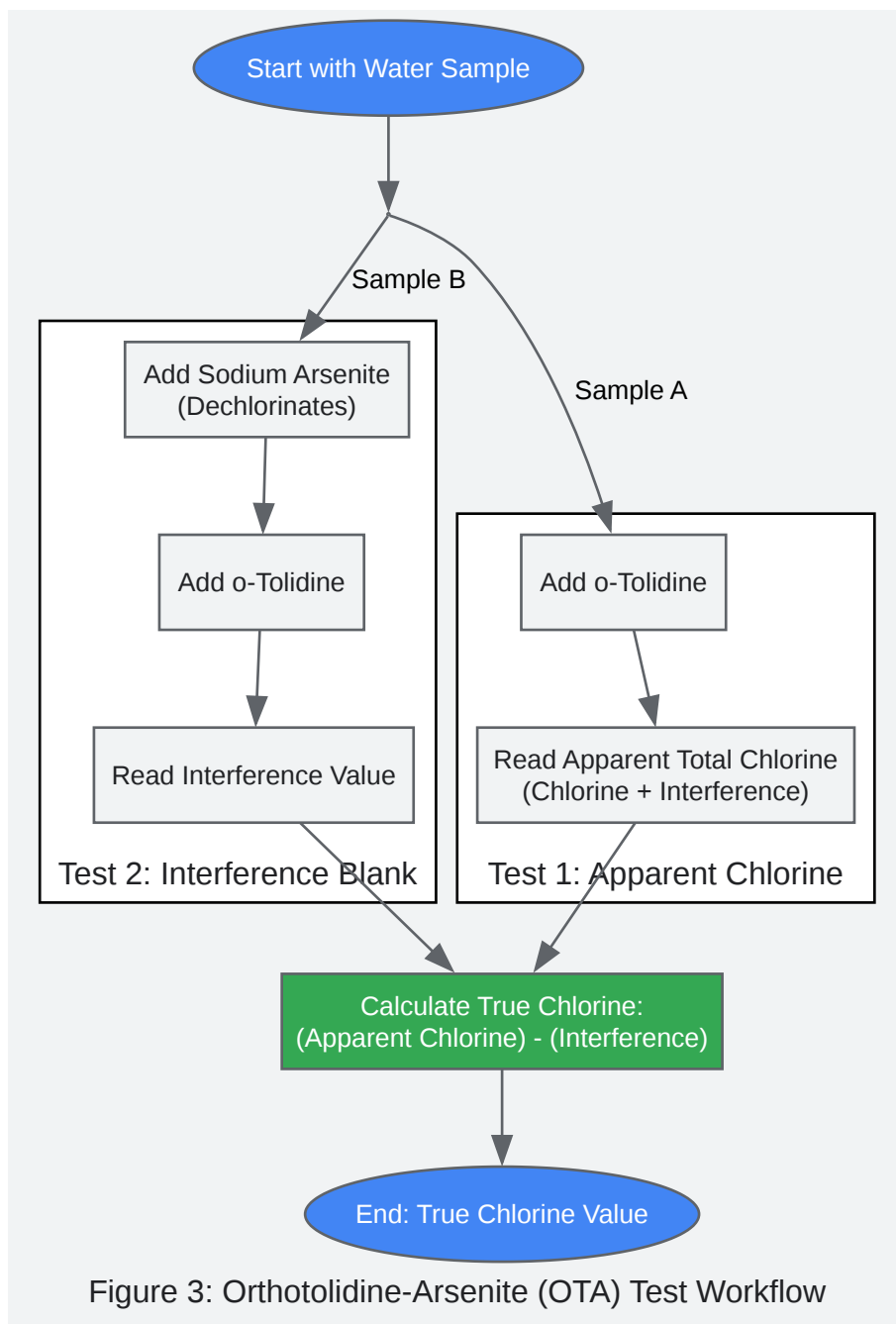
Procedure:

- Determine Apparent Chlorine (Free and Total): Follow steps 1-4 of the "Standard o-Tolidine Test" using a fresh water sample. This provides the apparent free and total chlorine readings, which include interferences.

- Determine Interference Value:
  - Take a new, separate water sample.
  - Add the sodium arsenite solution to this sample. This will neutralize all the free and combined chlorine.
  - Immediately add the o-tolidine reagent.
  - Any yellow color that develops now is due to the presence of interfering substances like nitrites and manganese.[5][6] Measure this color intensity.
- Calculate True Chlorine Concentration:
  - Subtract the interference value (from step 2) from the apparent free and total chlorine readings (from step 1) to obtain the true concentrations of free and combined residual chlorine.[5]

## Visualizations





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